

IHVR-19029 solubility and stability in cell culture media

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Compound of Interest

Compound Name: IHVR-19029

Cat. No.: B8117487

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IHVR-19029 Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility and stability of **IHVR-19029** in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **IHVR-19029** for in vitro experiments?

A1: Based on studies with other N-alkyl-deoxynojirimycin derivatives, it is recommended to prepare a high-concentration stock solution of **IHVR-19029** in dimethyl sulfoxide (DMSO). For in vivo studies, **IHVR-19029** has been successfully formulated in phosphate-buffered saline (PBS) at pH 7.4, indicating good aqueous solubility at physiological pH.^[1] Therefore, for cell culture applications, a stock solution in sterile PBS or directly in cell culture medium can also be considered if a DMSO-free system is required.

Q2: What is the expected solubility of **IHVR-19029** in cell culture media?

A2: While specific quantitative solubility data for **IHVR-19029** in various cell culture media is not publicly available, its successful formulation in PBS for animal studies suggests good solubility in aqueous solutions at physiological pH.^[1] Iminosugar derivatives are generally known for their water solubility. However, it is always recommended to perform a preliminary solubility test

at the desired concentration in your specific cell culture medium before proceeding with extensive experiments.

Q3: How should I store the **IHVR-19029** stock solution?

A3: Stock solutions of **IHVR-19029** in DMSO or sterile PBS should be stored at -20°C or -80°C for long-term stability. Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles. For short-term storage (a few days), refrigeration at 4°C may be acceptable, but stability under these conditions should be verified.

Q4: Is **IHVR-19029** stable in cell culture media at 37°C?

A4: Prodrugs of **IHVR-19029** have demonstrated good chemical stability at physiological pHs in simulated gastric and intestinal fluids.^[2] This suggests that the core iminosugar structure is likely to be stable. While specific long-term stability data in cell culture media at 37°C is not available, iminosugar compounds are generally stable under these conditions. For experiments lasting several days, it is good practice to refresh the medium containing **IHVR-19029** every 48-72 hours to ensure consistent compound concentration.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation observed in the cell culture medium after adding IHVR-19029.	The concentration of IHVR-19029 exceeds its solubility limit in the medium.	- Prepare a fresh dilution from the stock solution, ensuring it is fully dissolved before adding to the medium.- Perform a serial dilution to determine the maximum soluble concentration in your specific cell culture medium.- Consider using a stock solution in DMSO and ensure the final DMSO concentration in the medium is low (typically <0.5%) to avoid solvent-induced precipitation and cytotoxicity.
Interaction with components of the cell culture medium or serum.	- Test the solubility of IHVR-19029 in the basal medium without serum or other supplements first.- If precipitation occurs only in complete medium, consider reducing the serum concentration if experimentally feasible.	
Inconsistent or unexpected experimental results.	Degradation of IHVR-19029 in the stock solution or in the cell culture medium.	- Prepare fresh stock solutions and working dilutions for each experiment.- Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots.- For long-term experiments, replenish the cell culture medium with fresh IHVR-19029 every 48-72 hours.

The final concentration of the solvent (e.g., DMSO) is affecting the cells.

- Ensure the final concentration of the solvent in the cell culture medium is consistent across all experimental and control groups.- Run a vehicle control (medium with the same concentration of solvent used to dissolve IHVR-19029) to assess any solvent-related effects.

Experimental Protocols

Protocol 1: Determination of IHVR-19029 Solubility in Cell Culture Medium

Objective: To determine the maximum soluble concentration of **IHVR-19029** in a specific cell culture medium.

Materials:

- **IHVR-19029** powder
- Cell culture medium of interest (e.g., DMEM, RPMI-1640) with and without serum
- Sterile microcentrifuge tubes
- Vortex mixer
- Microscope

Method:

- Prepare a series of concentrations of **IHVR-19029** in the cell culture medium. Start with a high concentration (e.g., 10 mM) and perform serial dilutions.

- Add the corresponding amount of **IHVR-19029** to each tube containing the cell culture medium.
- Vortex each tube vigorously for 1-2 minutes.
- Incubate the tubes at 37°C for 1-2 hours to mimic experimental conditions.
- After incubation, visually inspect each tube for any signs of precipitation.
- For a more detailed analysis, centrifuge the tubes at high speed (e.g., 10,000 x g) for 10 minutes.
- Carefully examine the bottom of the tubes for a pellet.
- Additionally, a small aliquot from the top of the supernatant can be observed under a microscope to check for any crystalline structures.
- The highest concentration that shows no visible precipitation is considered the maximum soluble concentration under these conditions.

Protocol 2: Assessment of **IHVR-19029** Stability in Cell Culture Medium

Objective: To evaluate the stability of **IHVR-19029** in cell culture medium over time at 37°C.

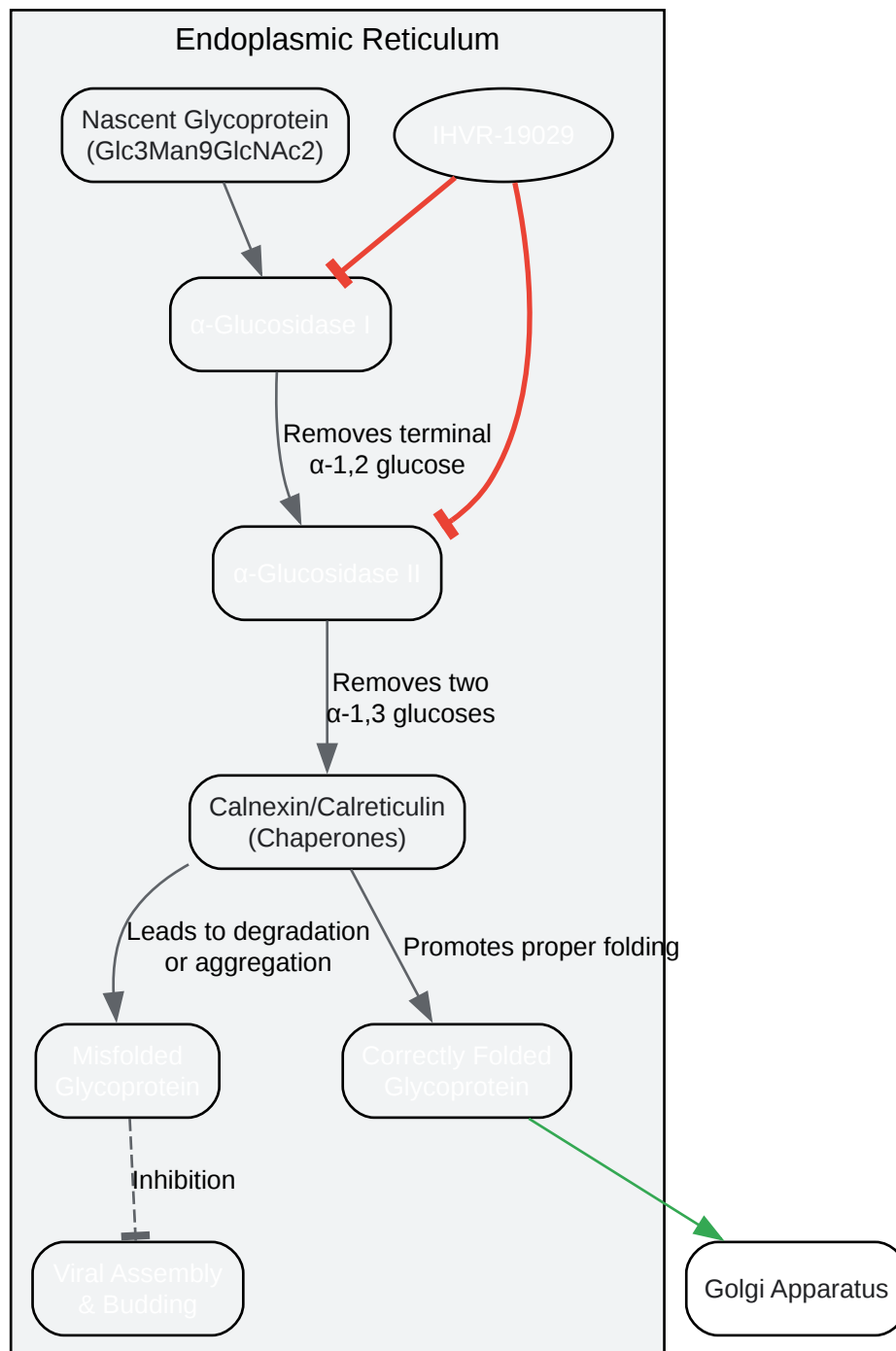
Materials:

- **IHVR-19029**
- Cell culture medium of interest
- Sterile tubes
- 37°C incubator with 5% CO₂
- Analytical method for quantifying **IHVR-19029** (e.g., HPLC-MS)

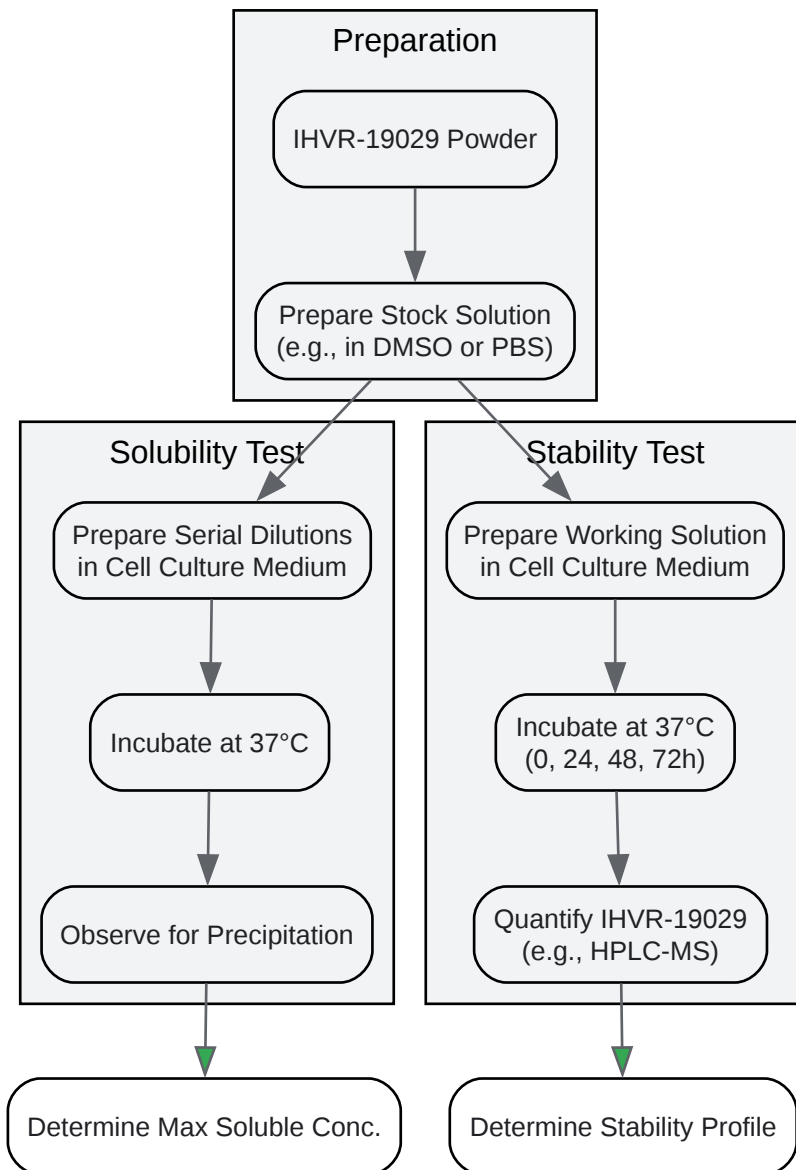
Method:

- Prepare a solution of **IHVR-19029** in the cell culture medium at a desired working concentration.
- Dispense the solution into multiple sterile tubes, one for each time point.
- Incubate the tubes at 37°C in a 5% CO₂ incubator.
- At designated time points (e.g., 0, 24, 48, 72 hours), remove one tube and store it at -80°C until analysis.
- After collecting all samples, quantify the concentration of **IHVR-19029** in each sample using a validated analytical method.
- Plot the concentration of **IHVR-19029** as a function of time to determine its stability profile.

Visualizations

Mechanism of Action of Iminosugar ER α -Glucosidase Inhibitors[Click to download full resolution via product page](#)Caption: Inhibition of ER α -glucosidases I and II by **IHVR-19029**.

Solubility and Stability Testing Workflow



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Caption: Workflow for assessing **IHVR-19029** solubility and stability.

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References

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- 2. Ester Prodrugs of IHVR-19029 with Enhanced Oral Exposure and Prevention of Gastrointestinal Glucosidase Interaction - PMC [pmc.ncbi.nlm.nih.gov]
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